

# A Technical Guide to the Physicochemical Properties of Glucose Pentaacetate

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## Compound of Interest

Compound Name: *Glucose pentaacetate*

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of  $\alpha$ -D-**glucose pentaacetate** and  $\beta$ -D-**glucose pentaacetate**. The information is curated for professionals in research and development, offering quantitative data, detailed experimental protocols, and visual representations of relevant biological and experimental workflows.

## Core Physicochemical Properties

**Glucose pentaacetate** is a derivative of glucose in which all five hydroxyl groups are acetylated. This modification significantly alters its properties, making it more soluble in organic solvents and useful as an intermediate in the synthesis of various glycosides and other carbohydrate derivatives.[1][2] It exists as two anomers, alpha ( $\alpha$ ) and beta ( $\beta$ ), which differ in the stereochemistry at the anomeric carbon (C-1). This structural difference leads to distinct physicochemical properties, which are summarized in the tables below.

### $\alpha$ -D-Glucose Pentaacetate

$\alpha$ -D-**Glucose pentaacetate** is a white crystalline solid.[3][4] It is known for its application in organic synthesis as a protecting group for the hydroxyl groups of glucose.[3]

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>16</sub> H <sub>22</sub> O <sub>11</sub>   | [5][6]    |
| Molecular Weight  | 390.34 g/mol  | [6]       |
| CAS Number        | 604-68-2  | [5][6]    |
| Melting Point     | 109-111 °C  | [6]       |
| Boiling Point     | 435.58 °C (rough estimate)  | [3][7]    |
| Optical Rotation  | [α] <sub>20/D</sub> ≥+98° (c=1 in ethanol)  | [6]       |
| Solubility        | Water: < 5 g/L (25 °C); Slightly soluble in ethanol; Soluble in diethyl ether, chloroform, and acetic acid. | [3][8]    |
| Density           | 1.3984 g/cm <sup>3</sup> (rough estimate)   | [3]       |

## β-D-Glucose Pentaacetate

β-D-Glucose pentaacetate is also a white to off-white crystalline powder.[1][9][10] It is a versatile derivative of glucose used in organic synthesis and analytical chemistry.[1]

| Property          | Value   | Reference  |
|-------------------|---|------------|
| Molecular Formula | C <sub>16</sub> H <sub>22</sub> O <sub>11</sub>                                       | [1][9]     |
| Molecular Weight  | 390.34 g/mol  | [1]        |
| CAS Number        | 604-69-3  | [1][9]     |
| Melting Point     | 130-132 °C  | [7]        |
| Boiling Point     | 454.00 to 456.00 °C @ 760.00 mm Hg  | [9]        |
| Optical Rotation  | +4° to +6°  | [1]        |
| Solubility        | Water: 1.5 mg/mL at 18 °C;<br>Soluble in chloroform and methanol; Insoluble in water. | [7][9][10] |
| Density           | 1.274 g/cm <sup>3</sup>   | [7]        |

## Spectroscopic Data

Spectroscopic methods are crucial for the identification and characterization of **glucose pentaacetate** anomers.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are powerful tools to distinguish between the α and β anomers based on the chemical shifts and coupling constants of the anomeric proton and carbon.
- Infrared (IR) Spectroscopy: IR spectra of **glucose pentaacetate** show characteristic absorption bands for the ester carbonyl groups (C=O) and C-O stretching vibrations.
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of **glucose pentaacetate**.

## Experimental Protocols

The following are detailed methodologies for key experiments related to the synthesis and characterization of **glucose pentaacetate**.

## Synthesis of $\beta$ -D-Glucose Pentaacetate

This protocol describes the acetylation of D-glucose to form  $\beta$ -D-glucose pentaacetate.

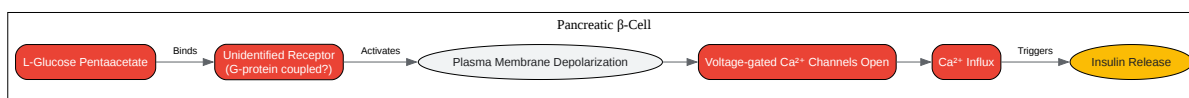
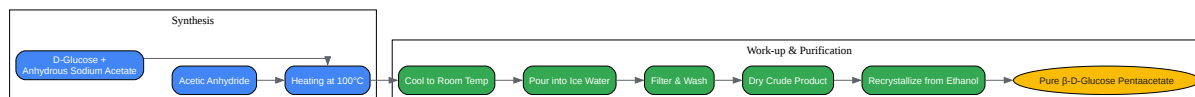
Materials:

- D-glucose
- Anhydrous sodium acetate
- Acetic anhydride
- Ice water
- Ethanol (for recrystallization)

Procedure:

- Combine D-glucose and anhydrous sodium acetate in a round-bottom flask.
- Add acetic anhydride to the flask.
- Heat the mixture at 100 °C for 2-3 hours.
- Cool the reaction mixture to room temperature.
- Pour the cooled solution into ice water to precipitate the crude product.
- Filter the white solid precipitate and wash it thoroughly with distilled water.
- Dry the crude product.
- Recrystallize the crude product from hot ethanol to obtain pure  $\beta$ -D-glucose pentaacetate.

[11]



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